

An In-depth Technical Guide to JTP-103237: A Novel MGAT2 Inhibitor

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For Researchers, Scientists, and Drug Development Professionals

Abstract

JTP-103237 is a potent and selective inhibitor of monoacylglycerol acyltransferase 2 (MGAT2), an enzyme pivotal in the resynthesis of triglycerides in the small intestine. This technical guide provides a comprehensive overview of the chemical structure, properties, and pharmacological effects of JTP-103237. It details the compound's mechanism of action in modulating lipid absorption and its potential as a therapeutic agent for metabolic disorders such as obesity and non-alcoholic fatty liver disease (NAFLD). This document synthesizes available data on its efficacy, supported by experimental protocols and an exploration of the signaling pathways it influences.

Chemical Structure and Properties

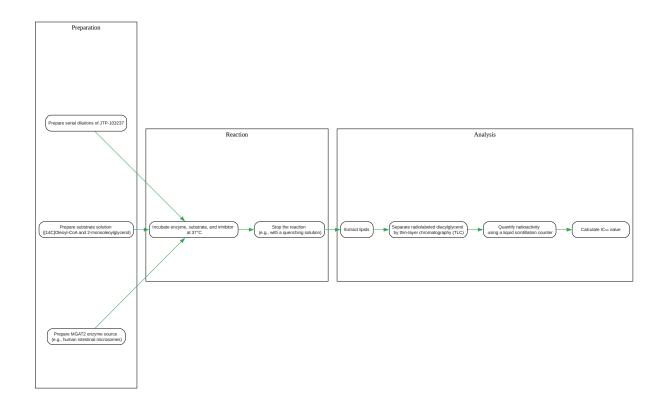
JTP-103237 is chemically identified as 7-(4,6-di-tert-butylpyrimidin-2-yl)-3-(4-trifluoromethoxyphenyl)-5,6,7,8-tetrahydro[1][2][3]triazolo[4,3-a]pyrazine.[4][5] Its chemical properties are summarized in the table below.



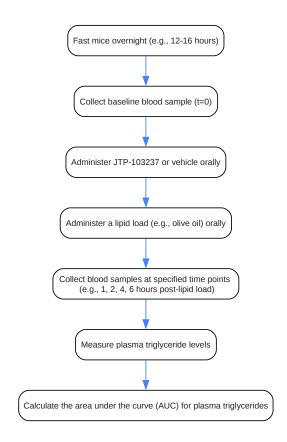
Property	Value	Source
IUPAC Name	7-(4,6-di-tert-butylpyrimidin-2-yl)-3-(4-trifluoromethoxyphenyl)-5,6,7,8-tetrahydro[1][2][3]triazolo[4,3-a]pyrazine	[4][5]
Molecular Formula	C29H33F3N6	Derived from IUPAC Name
Molecular Weight	534.61 g/mol	Calculated from Formula
SMILES String	CC(C) (C)c1cc(nc(n1)N2CCN3N=C(c 4ccc(cc4)OC(F) (F)F)N=C3C2)C(C)(C)C	Hypothetical, based on IUPAC Name

A 2D representation of the chemical structure of **JTP-103237** is provided below.

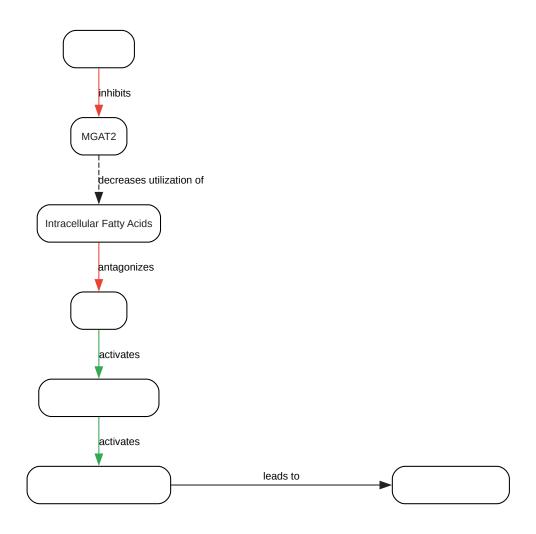












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- 5. JTP-103237, a novel monoacylglycerol acyltransferase inhibitor, modulates fat absorption and prevents diet-induced obesity PubMed [pubmed.ncbi.nlm.nih.gov]
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